

Synonyms for 4-Chloro-2-nitro-1-phenoxybenzene

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Compound of Interest

Compound Name: 4-Chloro-2-nitro-1-phenoxybenzene

CAS No.: 91-39-4

Cat. No.: B041248

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Technical Whitepaper: Nomenclature, Properties, and Applications of **4-Chloro-2-nitro-1-phenoxybenzene**

Executive Summary This technical guide provides a comprehensive analysis of **4-Chloro-2-nitro-1-phenoxybenzene** (CAS 91-39-4), a critical intermediate in the synthesis of diphenyl ether herbicides and pharmaceutical scaffolds.^[1] Designed for researchers and drug development professionals, this document clarifies the compound's nomenclature hierarchy, details its physicochemical profile, and outlines field-proven synthetic methodologies. Special emphasis is placed on the nucleophilic aromatic substitution (S_NAr) mechanisms that govern its production and downstream reactivity.

Chemical Identity & Nomenclature Systems

Accurate identification is the bedrock of chemical database management and regulatory compliance. **4-Chloro-2-nitro-1-phenoxybenzene** is a substituted diphenyl ether where the nomenclature often varies between "ether-based" and "benzene-based" systems.^[1]

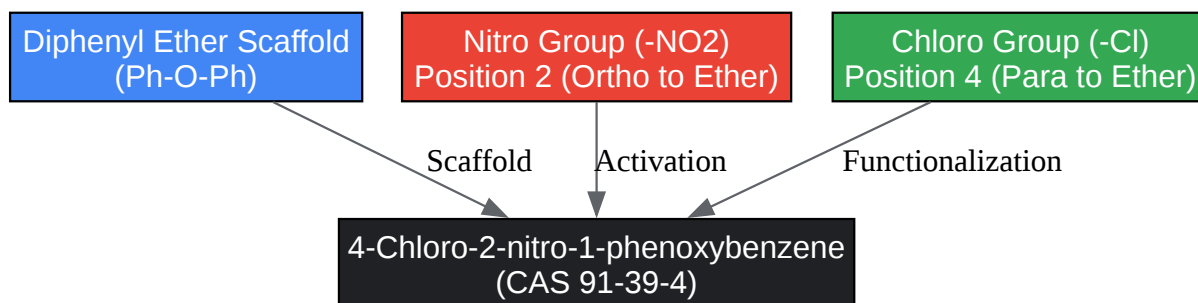
Core Identifiers:

- CAS Registry Number: 91-39-4[1][2][3][4][5][6][7][8]
- Molecular Formula: C₁₂H₈ClNO₃[1][6]
- Molecular Weight: 249.65 g/mol [1][6]
- SMILES: C1=CC=C(C=C1)OC2=C(C=C(C=C2)Cl)[O-][1]

Synonym Hierarchy Table:

Nomenclature System	Name	Context
IUPAC (Preferred)	4-Chloro-2-nitro-1-phenoxybenzene	Systematic naming treating the phenoxy group as a substituent.[1]
Ether-Based	2-Nitro-4-chlorodiphenyl ether	Common in industrial chemistry; emphasizes the ether linkage.[1]
Alternative Systematic	4-Chloro-2-nitrophenyl phenyl ether	Used in older literature and some vendor catalogs.[1]
Inverted Numbering	1-Chloro-3-nitro-4-phenoxybenzene	Technically valid but rarely used; prioritizes chlorine position 1.[1]
Trade/Catalog	p-Chloro-o-nitrophenyl phenyl ether	Descriptive naming based on ortho/para relationships.

Nomenclature Logic Visualization: The following diagram illustrates the structural derivation of the name, highlighting the priority of substituents.



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Figure 1: Structural nomenclature derivation showing substituent priority on the primary benzene ring.

Physicochemical Profile

Understanding the physical state and solubility is crucial for process design. Unlike its precursor (4-chloro-2-nitrophenol, which melts at ~87°C), the ether derivative has a significantly lower melting point due to the loss of hydrogen bonding capability.^[1]

Property	Value	Technical Note
Physical State	Yellow Crystalline Solid	Color deepens upon oxidation or impurity accumulation.[1]
Melting Point	36–37 °C	Low melting point requires careful temperature control during storage to prevent caking.
Boiling Point	~334.5 °C (at 760 mmHg)	High boiling point makes distillation difficult; purification often relies on crystallization.
LogP (Octanol/Water)	~3.8	Highly lipophilic; indicates poor aqueous solubility and high membrane permeability.
Solubility	Soluble in Toluene, DCM, Acetone	Insoluble in water; requires organic solvents for reaction workup.

Synthesis & Reactivity[10][11]

The synthesis of **4-Chloro-2-nitro-1-phenoxybenzene** is a classic example of Nucleophilic Aromatic Substitution (S_NAr).[1] The reaction exploits the electronic effects of the nitro group to direct substitution.

Synthetic Route

Precursors: 1,4-Dichloro-2-nitrobenzene + Phenol (or Sodium Phenoxide).[1] Solvent System: DMF, DMSO, or Toluene (with Phase Transfer Catalyst). Base: Potassium Carbonate (K₂CO₃) or Sodium Hydroxide (NaOH).

Mechanism:

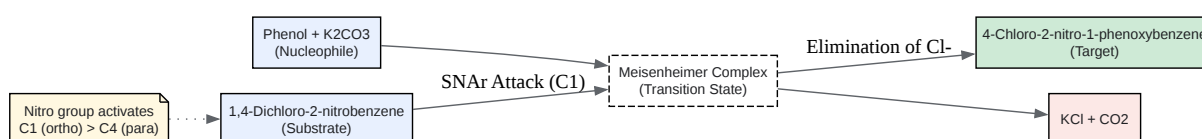
- Activation: The nitro group at position 2 withdraws electron density from the ring, activating the ortho carbon (C1) and para carbon (C4).

- **Regioselectivity:** While both C1 and C4 bear chlorine atoms, the C1 position is ortho to the nitro group. In S_NAr, ortho-halogens are generally more reactive than para-halogens due to the inductive effect of the nitro group stabilizing the Meisenheimer complex intermediate. Therefore, the phenoxide nucleophile selectively attacks C1, displacing the chlorine atom.

Experimental Protocol (General Procedure):

- **Charge:** A reactor is charged with 1,4-dichloro-2-nitrobenzene (1.0 eq) and K₂CO₃ (1.2 eq) in DMF.
- **Addition:** Phenol (1.05 eq) is added slowly at room temperature.
- **Reaction:** The mixture is heated to 80–100 °C for 4–6 hours. Monitoring by HPLC is essential to ensure the regioisomer (**4-chloro-2-nitro-1-phenoxybenzene**) is the dominant product and not the bis-phenoxy derivative.^[1]
- **Workup:** The mixture is poured into ice water. The yellow solid precipitates, is filtered, and recrystallized from ethanol/petroleum ether.

Synthesis Workflow Visualization:



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Figure 2: Reaction pathway for the synthesis of **4-Chloro-2-nitro-1-phenoxybenzene** via S_NAr.

Applications in Drug & Agrochemical Development

This compound serves as a versatile "scaffold" due to the presence of two modifiable functional groups: the nitro group and the chlorine atom.

1. Agrochemicals (Herbicides):

- **Diphenyl Ether Class:** It is a structural analog and precursor to protoporphyrinogen oxidase (PPO) inhibitor herbicides (e.g., related to Nitrofen or Bifenox). The diphenyl ether moiety is critical for binding to the PPO enzyme active site.
- **Mechanism:** The nitro group is often reduced to an amine or kept to maintain electron-withdrawing character, essential for herbicidal activity.

2. Pharmaceutical Intermediates:

- **Reduction to Aniline:** The nitro group can be selectively reduced (using Fe/HCl or H₂/Pd) to form 2-amino-4-chlorodiphenyl ether.^[1] This aniline derivative allows for further coupling reactions (e.g., amide formation) to generate complex drug candidates.
- **Cross-Coupling:** The chlorine atom at position 4, though less reactive than the displaced C1-chlorine, can undergo Suzuki or Buchwald-Hartwig coupling under palladium catalysis to introduce biaryl or amino motifs.^[1]

Safety & Regulatory Considerations

- **Hazard Classification:** Irritant (Skin/Eye). Potentially toxic by ingestion.
- **Handling:** Due to its low melting point (36–37 °C), it may melt during transport in hot climates. Store in a cool, dry place (<25 °C).
- **Regulatory:** Not classified as a PBT (Persistent, Bioaccumulative, Toxic) substance under REACH, but should be handled as a hazardous chemical waste.

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